

Bis(4-iodophenyl)methanone safety data sheet and handling

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Compound of Interest

Compound Name: *Bis(4-iodophenyl)methanone*

Cat. No.: *B3053816*

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Compound Identification and Physicochemical Properties

Bis(4-iodophenyl)methanone, also known as 4,4'-Diiodobenzophenone, is a diaryl ketone.^[1] Its structure is characterized by a central carbonyl group bonded to two 4-iodophenyl rings. While comprehensive experimental data on its physical properties are not widely published, key identifiers and computed properties are summarized below. Researchers should treat this compound as a solid powder with low water solubility, typical of similar benzophenone derivatives.^[2]

Table 1: Physicochemical Properties of **Bis(4-iodophenyl)methanone**

Property	Value	Source
CAS Number	5630-56-8	[1] [3]
Molecular Formula	C ₁₃ H ₈ I ₂ O	[1]
Molecular Weight	434.01 g/mol	[1] [3]
IUPAC Name	bis(4-iodophenyl)methanone	[1]
Synonyms	4,4'-Diiodobenzophenone, NSC 86517	[1]
Appearance	Assumed to be a solid powder	N/A
Melting Point	171-174 °C (for the similar 4,4'-Dibromobenzophenone)	[2] [4]

| Solubility | Assumed to be soluble in organic solvents like chloroform and methanol, with low water solubility. |[\[2\]](#) |

Hazard Identification and Toxicological Assessment

A critical aspect of safely handling any chemical is a thorough understanding of its potential hazards. For **Bis(4-iodophenyl)methanone**, specific, comprehensive toxicological data is largely unavailable.[\[5\]](#) This necessitates a conservative "read-across" approach, inferring potential hazards from its known GHS classification and data on structurally similar compounds.

Known GHS Classification

The European Chemicals Agency (ECHA) C&L Inventory provides a single, harmonized GHS classification for this compound.[\[1\]](#)

- Hazard Statement: H411: Toxic to aquatic life with long lasting effects.
- Hazard Class: Hazardous to the aquatic environment, long-term hazard (Aquatic Chronic 2).
[\[1\]](#)
- Pictogram:

- Precautionary Statements: P273 (Avoid release to the environment), P391 (Collect spillage), P501 (Dispose of contents/container to an approved waste disposal plant).[\[1\]](#)

The primary established hazard is environmental. Extreme care must be taken to prevent this compound from entering drains or waterways.

Inferred Toxicological Profile (Read-Across Approach)

Due to the absence of specific data on human health effects, we must infer potential hazards from related chemical structures, such as other halogenated benzophenones and iodo-phenyl compounds.[\[6\]](#) This methodology is a cornerstone of chemical safety assessment in the absence of complete data.[\[6\]](#)

- Skin and Eye Irritation: Structurally similar compounds, like 1-(4-iodophenyl)ethan-1-one and other benzophenone derivatives, are classified as causing skin irritation (H315) and serious eye irritation (H319).[\[6\]](#)[\[7\]](#)[\[8\]](#) Therefore, it is prudent to assume **Bis(4-iodophenyl)methanone** is an irritant upon contact with skin and eyes.
- Respiratory Irritation: Many fine chemical powders can cause respiratory tract irritation upon inhalation.[\[6\]](#)[\[8\]](#) Safety data for related compounds often include the H335 (May cause respiratory irritation) classification.[\[6\]](#)[\[8\]](#) All handling of the solid compound should be performed in a manner that avoids dust generation.
- Unknown Systemic Effects: The toxicological properties of many research chemicals have not been fully investigated.[\[9\]](#) The presence of iodine atoms and the benzophenone core—a structure known to have biological activity—warrants treating this compound with a high degree of caution regarding potential systemic effects upon ingestion or absorption.

Exposure Controls and Personal Protective Equipment (PPE)

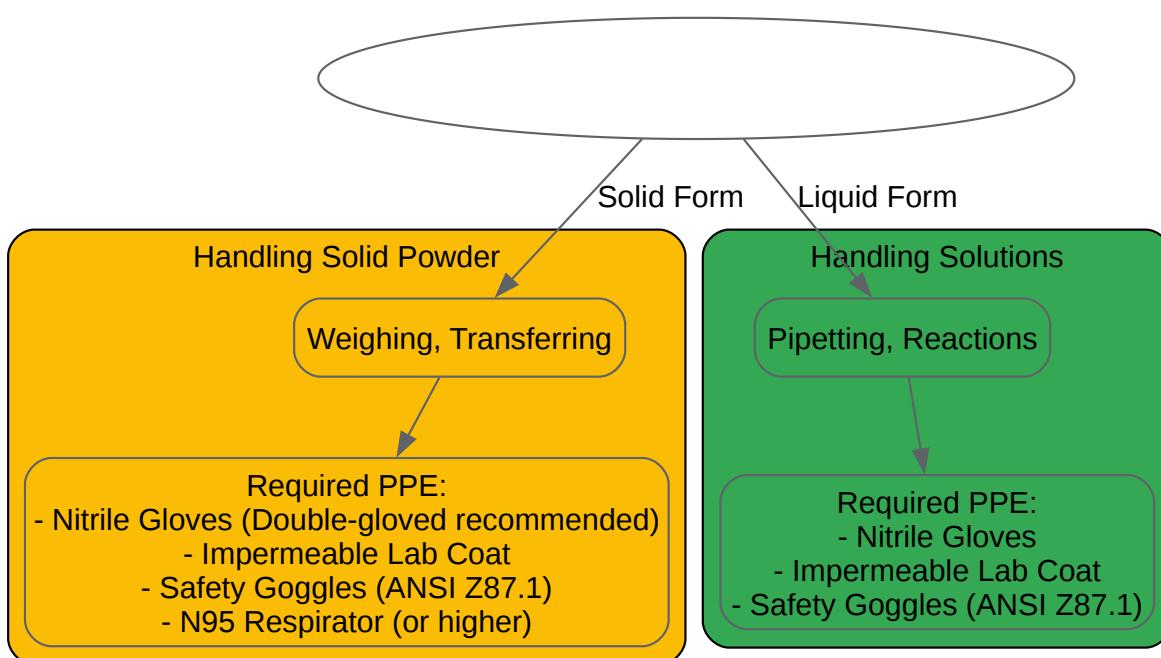
Given the identified and inferred hazards, stringent exposure controls are mandatory. This involves a combination of engineering controls (i.e., fume hoods) and appropriate PPE.[\[10\]](#) The selection of PPE should be based on the specific task being performed.[\[11\]](#)

Engineering Controls

- Chemical Fume Hood: All manipulations of **Bis(4-iodophenyl)methanone** powder, including weighing, transferring, and preparing solutions, must be conducted inside a certified chemical fume hood to prevent inhalation of dust.[12]
- Ventilation: Ensure the laboratory has adequate general ventilation.[13]

Personal Protective Equipment (PPE)

A risk-based approach should be taken for PPE selection. The following diagram outlines the decision-making process for appropriate protection.



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Caption: PPE Selection Logic for **Bis(4-iodophenyl)methanone**.

Table 2: Recommended Personal Protective Equipment

Protection	Specification	Rationale
Hand Protection	Nitrile gloves inspected prior to use. Consider double-gloving when handling the solid.	To prevent skin contact and potential irritation/absorption.[14]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.[5]	To protect eyes from dust particles and splashes.
Skin and Body Protection	Wear an impervious, long-sleeved lab coat that closes in the front.[5][14]	To protect skin and personal clothing from contamination.

| Respiratory Protection | When handling the powder outside of a fume hood (not recommended) or if dust formation is significant, a NIOSH-approved N95 respirator or higher is required.[5][10] | To prevent inhalation of irritating and potentially toxic dust. |

Always practice good industrial hygiene.[15] Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[13]

Safe Handling and Storage Protocols

Adherence to standardized workflows is critical to minimizing exposure and ensuring experimental integrity.

Standard Handling Workflow

The following workflow diagram illustrates the key steps for safely handling the compound from storage to disposal.



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Caption: Standard laboratory workflow for **Bis(4-iodophenyl)methanone**.

Step-by-Step Handling Protocol

- Preparation: Before retrieving the compound, ensure the chemical fume hood is operational and the work area is clean. Don all required PPE as specified in Table 2.
- Weighing: Use a spatula to carefully transfer the desired amount of solid to a weigh boat or container. Avoid creating dust. Perform this task on a draft shield or in the fume hood.
- Solution Preparation: Add the solid to the chosen solvent within the fume hood. Cap the container and mix until dissolved.
- Cleanup: After use, decontaminate the work surface. Collect all contaminated disposables (gloves, weigh boats, wipes) in a designated, sealed waste container.
- Post-Handling: Doff PPE in the correct order to avoid self-contamination. Wash hands thoroughly with soap and water.

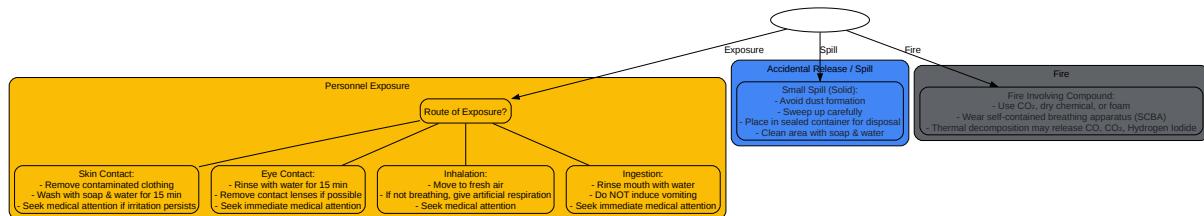
Storage Conditions

- Store the container tightly closed in a dry, cool, and well-ventilated place.[5][9]
- Keep away from incompatible materials such as strong oxidizing agents.[9][15]
- Protect from light, as similar iodinated compounds can be light-sensitive.[15]

Emergency Procedures

Rapid and correct response to an emergency is critical. All personnel must be familiar with the location of safety showers, eyewash stations, and fire extinguishers.

Emergency Response Decision Tree

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Caption: Decision tree for emergency response procedures.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[9]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation develops or persists.[9]
- Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[16]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid dust formation and prevent contact with skin and eyes.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, as it is toxic to aquatic life.[1][5]
- Containment and Cleanup: Carefully sweep up or vacuum the spilled solid and place it into a suitable, closed container for disposal.[9]

Disposal Considerations

Chemical waste must be disposed of in accordance with all local, regional, and national regulations.[9]

- Product Disposal: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[5] Do not contaminate water, foodstuffs, or sewer systems.[5]
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[5] Alternatively, dispose of contaminated packaging as unused product.[17]

Conclusion and Knowledge Gaps

Bis(4-iodophenyl)methanone is a research chemical with a known long-term hazard to aquatic life. Due to a significant lack of specific toxicological data for human health, a highly cautious approach is warranted. Researchers must assume the compound is a skin, eye, and respiratory irritant and has the potential for unknown systemic toxicity. The safety protocols outlined in this guide—centered on the use of engineering controls, appropriate PPE, and strict handling procedures—are designed to minimize potential exposure. The primary directive is to treat this compound with the respect afforded to a substance of unknown toxicity, ensuring that all handling and disposal practices prioritize personnel and environmental safety.

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